

Personal protective equipment for handling methyl 3-iodo-1H-indole-6-carboxylate

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Compound of Interest

Compound Name: methyl 3-iodo-1H-indole-6-carboxylate

Cat. No.: B1353416

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Essential Safety and Handling Guide for Methyl 3-iodo-1H-indole-6-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Methyl 3-iodo-1H-indole-6-carboxylate** (CAS 850374-98-0). Adherence to these procedures is vital for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Classification

Methyl 3-iodo-1H-indole-6-carboxylate is classified as a hazardous substance. The primary hazards associated with this compound are outlined in the table below.^[1]

Hazard Classification	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **Methyl 3-iodo-1H-indole-6-carboxylate**.

PPE Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	To prevent skin contact and absorption.
Eye Protection	Safety glasses with side-shields or chemical safety goggles	To protect eyes from dust particles and splashes.
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes	To prevent skin exposure.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if dust is generated.	To prevent inhalation of irritating dust.

Operational Plan: Step-by-Step Handling Procedure

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Ensure the supplier's label and hazard pictograms are clearly visible.
- Verify that the Safety Data Sheet (SDS) is readily available.

2. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)
- The storage area should be clearly marked with the appropriate hazard signs.

3. Weighing and Aliquoting:

- All weighing and handling of the solid compound should be conducted in a certified chemical fume hood to ensure adequate ventilation.[\[1\]](#)
- Use a dedicated set of spatulas and weighing boats.
- Minimize the creation of dust.
- Clean the weighing area and equipment thoroughly after use.

4. Use in Experimental Setups:

- When adding the compound to a reaction vessel, do so carefully to avoid splashing or generating dust.
- Ensure that the experimental setup is secure and properly assembled.
- Always wear the prescribed PPE.

5. Post-Experiment Handling:

- Decontaminate all non-disposable equipment that has come into contact with the chemical.

- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[1]

Disposal Plan

1. Waste Segregation and Collection:

- **Methyl 3-iodo-1H-indole-6-carboxylate** is a halogenated organic compound and must be disposed of as hazardous waste.
- Use a dedicated, clearly labeled, and sealed container for "Halogenated Organic Solid Waste".
- Do not mix with non-halogenated, acidic, basic, or aqueous waste streams.

2. Disposal Procedure:

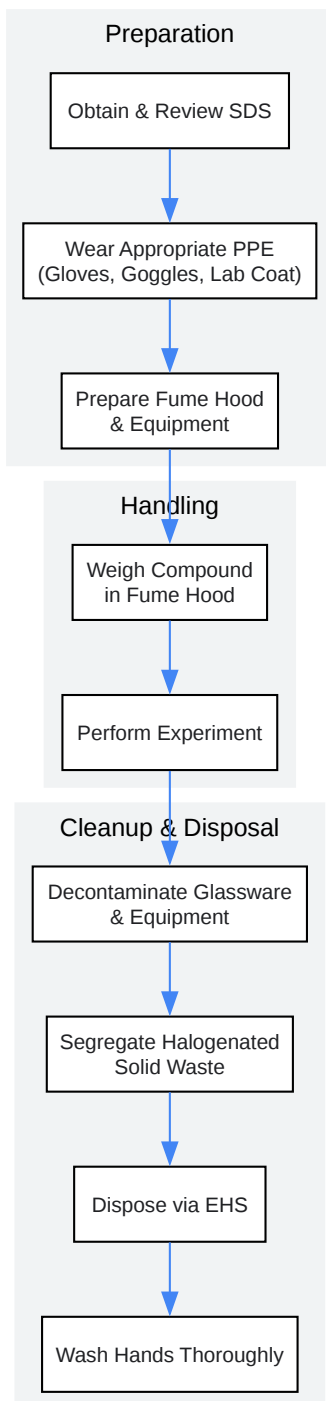
- All chemical waste must be disposed of in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department for specific procedures and to schedule a waste pickup.
- Do not dispose of this chemical down the drain or in regular trash.^[2]

3. Spill Management:

- In case of a small spill, and if you are trained to do so, carefully sweep up the solid material, avoiding dust generation.
- Place the spilled material and any contaminated cleaning supplies into a sealed container for hazardous waste disposal.
- For larger spills, evacuate the area and contact your institution's emergency response team.

Experimental Workflow

Workflow for Handling Methyl 3-iodo-1H-indole-6-carboxylate

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References

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